

3-Amino-4-methylphenol CAS number

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Amino-4-methylphenol

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An In-Depth Technical Guide to **3-Amino-4-methylphenol** (CAS No. 2836-00-2)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Amino-4-methylphenol** (CAS No. 2836-00-2), a pivotal chemical intermediate. The document delineates its fundamental physicochemical properties, established synthesis methodologies, and robust analytical characterization techniques. Furthermore, it explores the compound's applications, with a particular focus on its role as a versatile building block in the synthesis of more complex molecules relevant to the pharmaceutical and dye industries. This guide also addresses critical safety, handling, and toxicological aspects to ensure its responsible use in a laboratory and industrial setting. The synthesis and analytical workflows are supported by detailed protocols and visual diagrams to provide a practical and in-depth resource for scientific professionals.

Introduction to 3-Amino-4-methylphenol

3-Amino-4-methylphenol, also known by its synonyms 3-Amino-p-cresol and 5-Hydroxy-2-methylaniline, is an aromatic organic compound containing both amine and hydroxyl functional groups.[1] Its unique structure makes it a valuable intermediate in organic synthesis. The Chemical Abstracts Service (CAS) has assigned it the registry number 2836-00-2.[1] The strategic placement of the amino, hydroxyl, and methyl groups on the benzene ring allows for a variety of chemical transformations, making it a versatile precursor in the production of dyestuffs and potentially as a building block in the development of novel pharmaceutical agents.[2]

Physicochemical Properties

The physical and chemical properties of **3-Amino-4-methylphenol** are critical for its handling, storage, and application in synthesis. The compound typically appears as light yellow to brown or dark green crystals or powder.^{[1][3]} It may be sensitive to prolonged exposure to air.^{[2][4]}

A summary of its key properties is presented in the table below:

Property	Value	Reference(s)
CAS Number	2836-00-2	[1]
Molecular Formula	C ₇ H ₉ NO	[1]
Molecular Weight	123.15 g/mol	[1][2]
Melting Point	156-157 °C	[1]
Boiling Point	229.26 °C (rough estimate)	[1]
Appearance	Light yellow to Brown to Dark green powder/crystal	[1][3]
IUPAC Name	3-amino-4-methylphenol	[2]
Synonyms	3-Amino-p-cresol, 5-Hydroxy-o-toluidine, 5-Hydroxy-2-methylaniline	[1][2]
Storage Temperature	Room temperature, in a dark, inert atmosphere	[1]

Synthesis of 3-Amino-4-methylphenol

The synthesis of **3-Amino-4-methylphenol** is most commonly achieved through the reduction of its nitro precursor, 4-methyl-3-nitrophenol. This transformation can be accomplished via several reductive methods, with catalytic hydrogenation and chemical reduction being the most prevalent. The choice of method often depends on the desired scale, available equipment, and cost considerations.

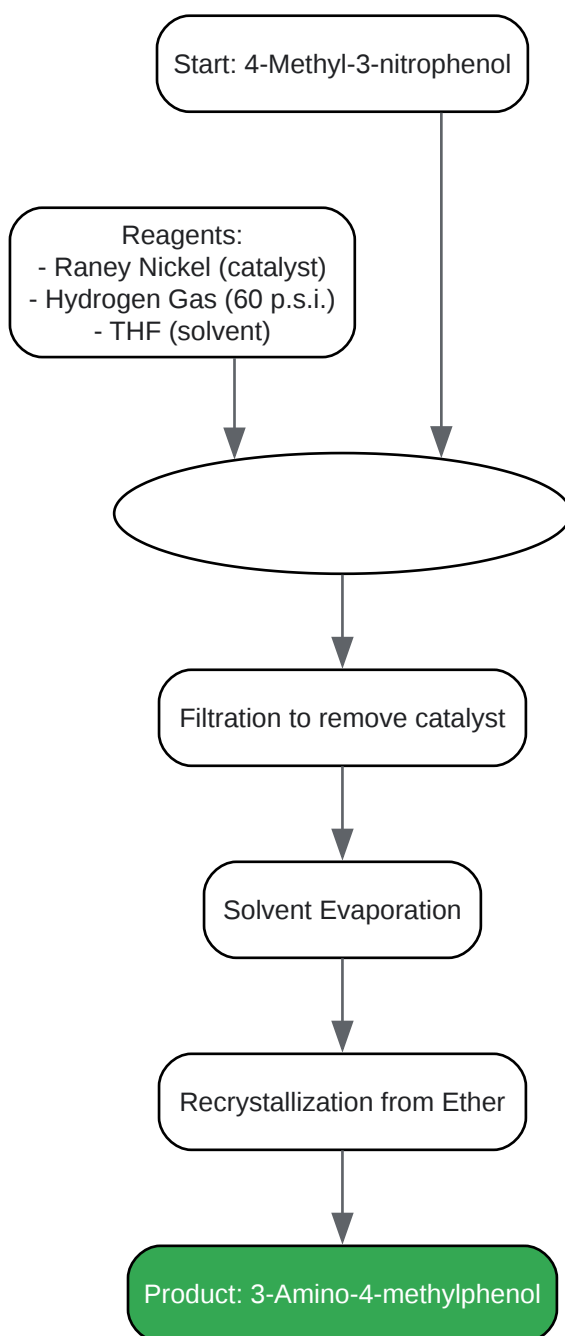
Synthesis via Catalytic Hydrogenation

Catalytic hydrogenation is a clean and efficient method for the reduction of nitroarenes. This process involves the use of hydrogen gas in the presence of a metal catalyst.

Expertise & Experience: Raney nickel is a common choice for this type of reduction due to its high activity and cost-effectiveness. The reaction is typically carried out in a pressure vessel, such as a Parr hydrogenator, to handle the hydrogen gas safely and achieve the necessary pressure for the reaction to proceed efficiently. Tetrahydrofuran (THF) is a suitable solvent as it readily dissolves the starting material and is relatively inert under the reaction conditions.

Experimental Protocol:

- Charge a Parr bomb or a similar hydrogenation vessel with 70 g of 4-methyl-3-nitrophenol, 200 ml of tetrahydrofuran (THF), and 2 g of activated Raney nickel catalyst.[\[5\]](#)
- Seal the vessel and purge it with nitrogen gas to remove any air.
- Pressurize the vessel with hydrogen gas to 60 p.s.i.[\[5\]](#)
- Commence shaking or stirring and maintain the reaction for approximately 3.5 hours.[\[5\]](#)
Monitor the reaction progress by observing the cessation of hydrogen uptake.
- Once the reaction is complete, carefully vent the excess hydrogen and purge the vessel with nitrogen.
- Filter the reaction mixture to remove the Raney nickel catalyst. Caution: Raney nickel can be pyrophoric when dry; ensure it remains wet during filtration and disposal.
- Evaporate the solvent from the filtrate under reduced pressure.
- Recrystallize the resulting residue from a suitable solvent, such as ether, to yield **3-Amino-4-methylphenol** as a grey solid.[\[5\]](#)



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Caption: Workflow for the catalytic hydrogenation of 4-methyl-3-nitrophenol.

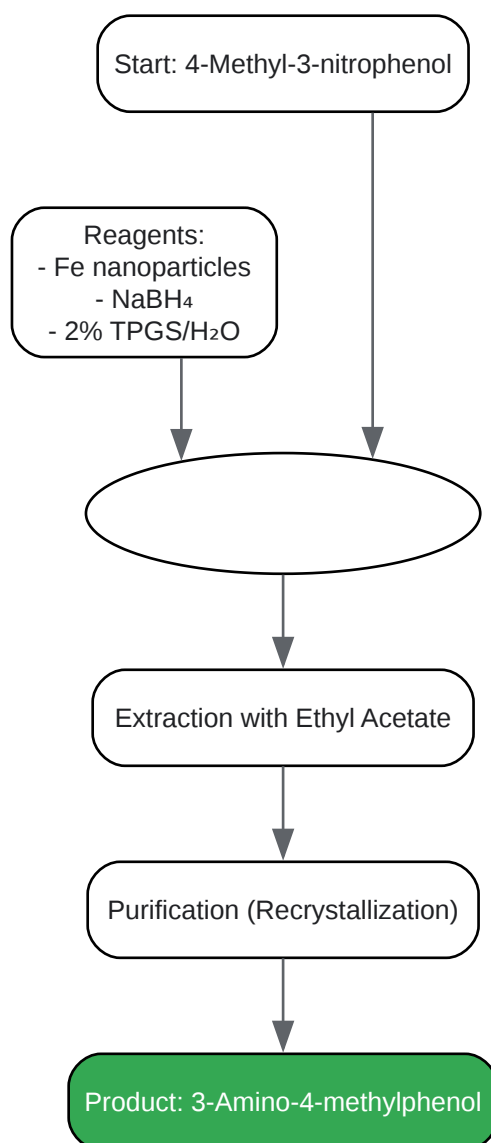
Synthesis via Chemical Reduction

Chemical reduction offers an alternative route that avoids the need for specialized high-pressure equipment. This method utilizes reducing agents in a suitable solvent system.

Expertise & Experience: A combination of iron nanoparticles and sodium borohydride (NaBH_4) in an aqueous solution with a surfactant like Tocophersolan (TPGS) provides an effective and environmentally friendlier reduction system.^[1] Iron is a classic, inexpensive reagent for nitro group reduction, and its activity can be enhanced by using it in nanoparticle form. NaBH_4 acts as the hydrogen source. The use of a surfactant in water aligns with green chemistry principles by reducing the reliance on volatile organic solvents.

Experimental Protocol:

- In a suitable reaction vessel, combine 4-methyl-3-nitrophenol (77 mg, 0.50 mmol), iron nanoparticles (6 mg), and sodium borohydride (29 mg, 0.75 mmol).^[1]
- Add 1.0 mL of a 2 wt. % TPGS/ H_2O solution to the mixture.^[1]
- Stir the reaction mixture at room temperature for 2 hours.^[1] Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, the product can be extracted from the aqueous mixture using an organic solvent like ethyl acetate.
- Dry the organic extracts over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography or recrystallization (e.g., from a hexane/ethyl acetate mixture) to yield **3-Amino-4-methylphenol** as a white solid.^[1] A yield of 91% has been reported for this method.^[1]



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Caption: Workflow for the chemical reduction of 4-methyl-3-nitrophenol.

Analytical Characterization

To confirm the identity and purity of synthesized **3-Amino-4-methylphenol**, several analytical techniques are employed. Each technique provides specific structural information, and together they offer a comprehensive characterization of the molecule.

- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is used to determine the purity of the compound and confirm its molecular weight. For **3-Amino-4-methylphenol**, the

mass spectrum will show a molecular ion peak ($[M]^+$) at an m/z of 123, corresponding to its molecular weight.[1]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectroscopy provide detailed information about the molecular structure. The spectra can be used to confirm the presence of the aromatic protons, the methyl group, the amine, and the hydroxyl group, as well as their respective chemical environments.[6]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule. The spectrum of **3-Amino-4-methylphenol** will exhibit characteristic absorption bands for the O-H stretch of the phenol, the N-H stretches of the amine, and C-H and C=C stretches of the aromatic ring.[6]

Applications in Research and Drug Development

3-Amino-4-methylphenol serves as a key intermediate in various synthetic applications.

- Dyestuff Intermediate: Historically, aminophenols are crucial precursors in the synthesis of various dyes, particularly hair dyes and textile colorants.[2]
- Pharmaceutical Building Block: In the context of drug development, the bifunctional nature of **3-Amino-4-methylphenol** makes it an attractive starting material. The amino and hydroxyl groups can be selectively functionalized to build more complex molecular architectures. While specific drugs directly derived from this compound are not prominently cited, related aminophenol structures are integral to many pharmaceuticals. For instance, the aminophenol scaffold is found in analgesics like paracetamol (acetaminophen), which is structurally related. The potential exists for **3-Amino-4-methylphenol** to be used in the synthesis of novel Schiff bases or other derivatives for evaluation as antimicrobial or anticancer agents, a strategy that has been explored with other aminophenol derivatives.[7]

Safety, Handling, and Toxicology

Proper handling of **3-Amino-4-methylphenol** is essential to ensure laboratory safety.

- Hazards: The compound is classified as an irritant and may cause skin, eye, and respiratory tract irritation.[2][4] It is probably combustible, although flash point data is not readily available.[1][4] When heated to decomposition, it may emit toxic fumes.[2][4]

- **Storage:** It should be stored in a cool, dark place under an inert atmosphere to prevent degradation, as it may be sensitive to prolonged air exposure.[1][4]
- **Personal Protective Equipment (PPE):** When handling this chemical, appropriate PPE, including safety goggles, gloves, and a lab coat, should be worn.[8] If there is a risk of generating dust, a NIOSH-approved respirator is recommended.[4]
- **Spill Management:** In case of a spill, all ignition sources should be removed. The solid material should be dampened with 60-70% ethanol and transferred to a suitable container for disposal.[4] The contaminated area should then be thoroughly cleaned.[4]

Conclusion

3-Amino-4-methylphenol (CAS No. 2836-00-2) is a chemical compound of significant utility in synthetic chemistry. Its well-defined physicochemical properties, coupled with established and efficient synthesis routes, make it a readily accessible intermediate. The analytical methods outlined in this guide provide a framework for its quality control and characterization. While its primary application has been in the dye industry, its structural motifs suggest potential for broader use in the design and synthesis of new molecules in pharmaceutical research. Adherence to strict safety protocols is paramount when working with this compound to mitigate the associated health and safety risks. This guide serves as a foundational resource for scientists and researchers utilizing **3-Amino-4-methylphenol** in their work.

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- To cite this document: BenchChem. [3-Amino-4-methylphenol CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265707#3-amino-4-methylphenol-cas-number]

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